

Triethoxychlorosilane CAS number and molecular structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Triethoxychlorosilane

Cat. No.: B1582504 Get Quote

In-Depth Technical Guide to Triethoxychlorosilane

CAS Number: 4667-99-6

This technical guide provides a comprehensive overview of **triethoxychlorosilane**, a versatile organosilicon compound. Addressed to researchers, scientists, and professionals in drug development, this document details its molecular structure, physicochemical properties, synthesis, and reactivity, with a focus on its application as a silylating agent.

Molecular Structure and Identification

Triethoxychlorosilane is a chemical compound with the CAS Number 4667-99-6. It is composed of a central silicon atom bonded to one chlorine atom and three ethoxy groups.

Molecular Formula: C6H15ClO3Si

Linear Formula: (C2H5O)3SiCl

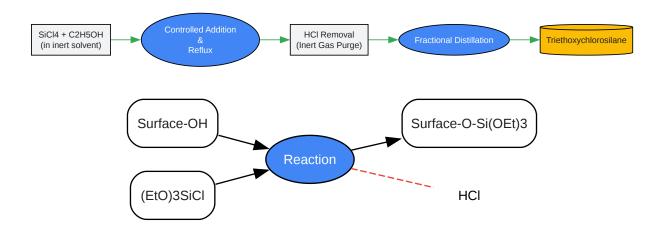
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InChI: 1S/C6H15ClO3Si/c1-4-8-11(7,9-5-2)10-6-3/h4-6H2,1-3H3

Molecular Weight: 198.72 g/mol



A diagram of the molecular structure of **triethoxychlorosilane** is provided below.



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